

Desdiacetyl Bisacodyl-D13 certificate of analysis

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Compound of Interest

Compound Name: Desdiacetyl Bisacodyl-D13

Cat. No.: B15586337

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Desdiacetyl Bisacodyl-D13: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Desdiacetyl Bisacodyl-D13**, a labeled active metabolite of the stimulant laxative Bisacodyl. This document collates critical data typically found in a Certificate of Analysis, offering a valuable resource for researchers in drug metabolism, pharmacokinetics, and analytical chemistry.

Core Compound Data

Desdiacetyl Bisacodyl-D13 is the isotopically labeled form of Desdiacetyl Bisacodyl, which is the active metabolite of Bisacodyl. The deuterium labeling provides a distinct mass signature, making it an ideal internal standard for quantitative bioanalytical studies using mass spectrometry.

The following table summarizes the key quantitative data for **Desdiacetyl Bisacodyl-D13**, compiled from various suppliers.

Parameter	Value	Source
Chemical Name	4,4'-(2-Pyridinylmethylene)bisphenol-d13	[1][2][3]
Synonyms	4,4'-Dihydroxydiphenyl(2-pyridyl)methane-d13, Bis(4-hydroxyphenyl)(2-pyridyl)methane-d13, DDPM-d13, Deacetylbisacodyl-d13, La 96-d13	[1][2]
CAS Number	1285920-49-1 (for D13 mixture)	[2][4][5]
Unlabeled CAS Number	603-41-8	[1][3][6]
Molecular Formula	C ₁₈ H ₂ D ₁₃ NO ₂	[1][2][3][5]
Molecular Weight	290.40 g/mol	[1][2][3][5][6]
Appearance	Light Pink Solid	[2]
Storage	2-8°C Refrigerator	[2]
Shipping Conditions	Ambient	[2]
Applications	Labeled active form of Bisacodyl, Cathartic	[2][6]

Experimental Protocols: A General Overview

While specific experimental protocols are proprietary to the manufacturer and provided with the lot-specific Certificate of Analysis, the following are standard analytical techniques used to ensure the quality and purity of chemical reference standards like **Desdiacetyl Bisacodyl-D13**.

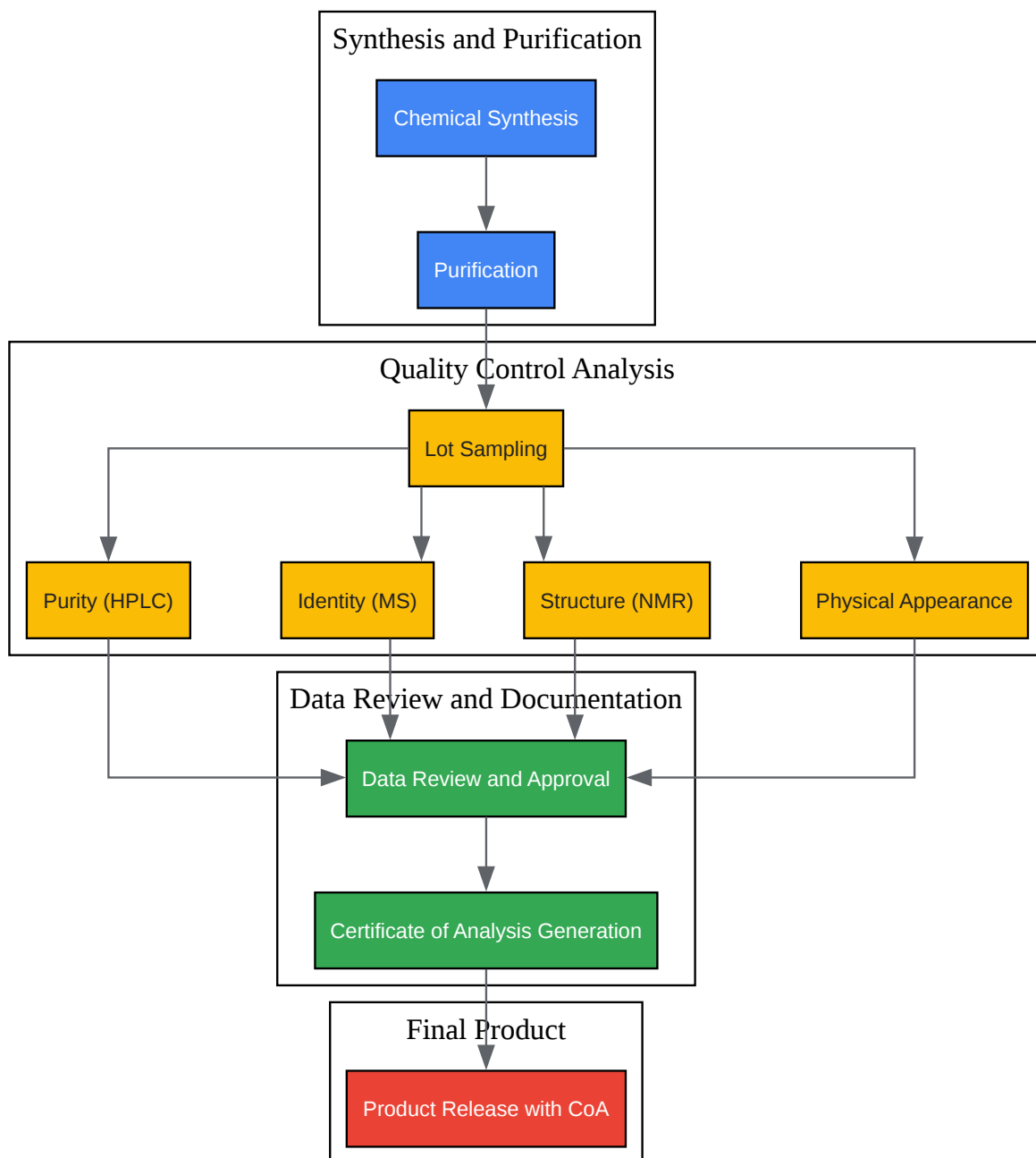
- **High-Performance Liquid Chromatography (HPLC):** This technique is fundamental for determining the purity of the compound. A sample is dissolved in a suitable solvent and injected into the HPLC system. The compound is separated from any impurities on a chromatographic column, and a detector (typically UV-Vis) measures the relative amounts of

the main compound and any impurities. The purity is often reported as a percentage area of the main peak relative to the total area of all peaks.

- **Mass Spectrometry (MS):** Mass spectrometry is used to confirm the identity and isotopic enrichment of the labeled compound. The analysis provides the mass-to-charge ratio (m/z) of the molecule, which should correspond to the calculated molecular weight of **Desdiacetyl Bisacodyl-D13**. High-resolution mass spectrometry (HRMS) can further confirm the elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are powerful techniques for confirming the chemical structure of the compound. For isotopically labeled compounds, NMR can also provide information about the positions of the deuterium atoms. The absence of signals in the ^1H NMR spectrum at the positions of deuteration confirms the labeling.
- **Certificate of Analysis (CoA):** A formal document that accompanies the product, providing lot-specific results from the quality control testing. This typically includes the actual measured purity (e.g., by HPLC), identity confirmation (e.g., by MS and/or NMR), and physical appearance.^[1]^[7] Reputable suppliers will provide a CoA with each product shipment.^[7]

Visualizing the Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control and analysis of a chemical reference standard, culminating in the issuance of a Certificate of Analysis.



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Caption: Workflow for Chemical Standard Quality Control.

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